

Stability and Storage of 4-Bromobenzenesulfonic Acid Hydrate: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonic acid hydrate

Cat. No.: B2379184

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **4-Bromobenzenesulfonic acid hydrate**. The information herein is compiled from publicly available safety data sheets and established scientific principles for aromatic sulfonic acids. This document is intended to serve as a comprehensive resource for professionals handling this compound in research and development settings.

Chemical and Physical Properties

4-Bromobenzenesulfonic acid hydrate is an organosulfur compound that is commonly used in organic synthesis. Understanding its fundamental properties is crucial for its proper handling and storage.

Property	Value	Citations
CAS Number	79326-93-5 (hydrate)	[1]
Molecular Formula	C ₆ H ₇ BrO ₄ S	[1][2]
Molecular Weight	255.09 g/mol	[1]
Appearance	Powder or liquid	[2]
Melting Point	90-93 °C	[1][2]
Solubility	Soluble in water	[3]
Stability	Stable under normal conditions	[4]

Stability Profile and Recommended Storage

Proper storage is essential to maintain the integrity and purity of **4-Bromobenzenesulfonic acid hydrate**. The compound is generally stable under standard laboratory conditions, but specific precautions should be taken to prevent degradation.

Recommended Storage Conditions:

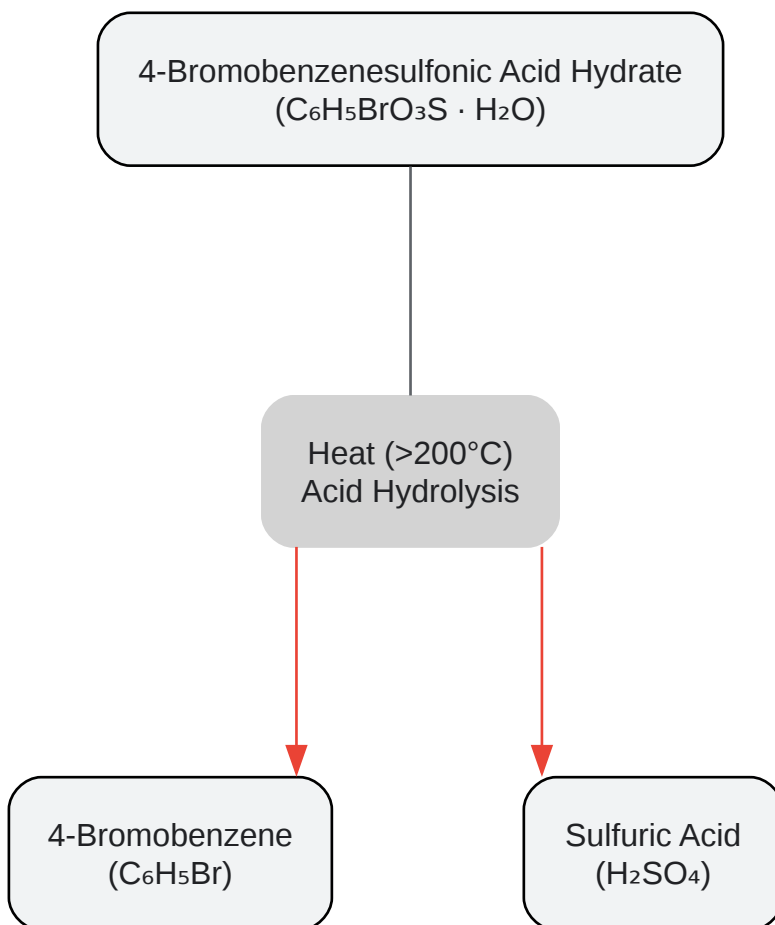
Parameter	Recommendation	Citations
Temperature	Room temperature	[2]
Atmosphere	Store in a dry, cool, and well-ventilated place. An inert atmosphere is recommended.	[2][5][6]
Container	Keep container tightly closed.	[4][5]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.	[4][6]

Key Stability Considerations:

- **Hygroscopicity:** While not explicitly quantified in the available literature, the "hydrate" nature of the compound and general recommendations for dry storage suggest that it may be sensitive to moisture.
- **Thermal Stability:** Aromatic sulfonic acids can undergo desulfonation at elevated temperatures. For benzenesulfonic acid, this can occur when heated in water near 200°C.
- **pH Stability:** In aqueous solutions, the stability of aromatic sulfonic acids is generally better at an acidic pH.

Potential Degradation Pathways

Understanding the potential degradation pathways is critical for developing stability-indicating analytical methods and for ensuring the long-term integrity of the compound. Based on the chemistry of benzenesulfonic acids, the following degradation pathway can be proposed under stress conditions.



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Caption: Proposed degradation pathway of 4-Bromobenzenesulfonic acid via protodesulfonation.

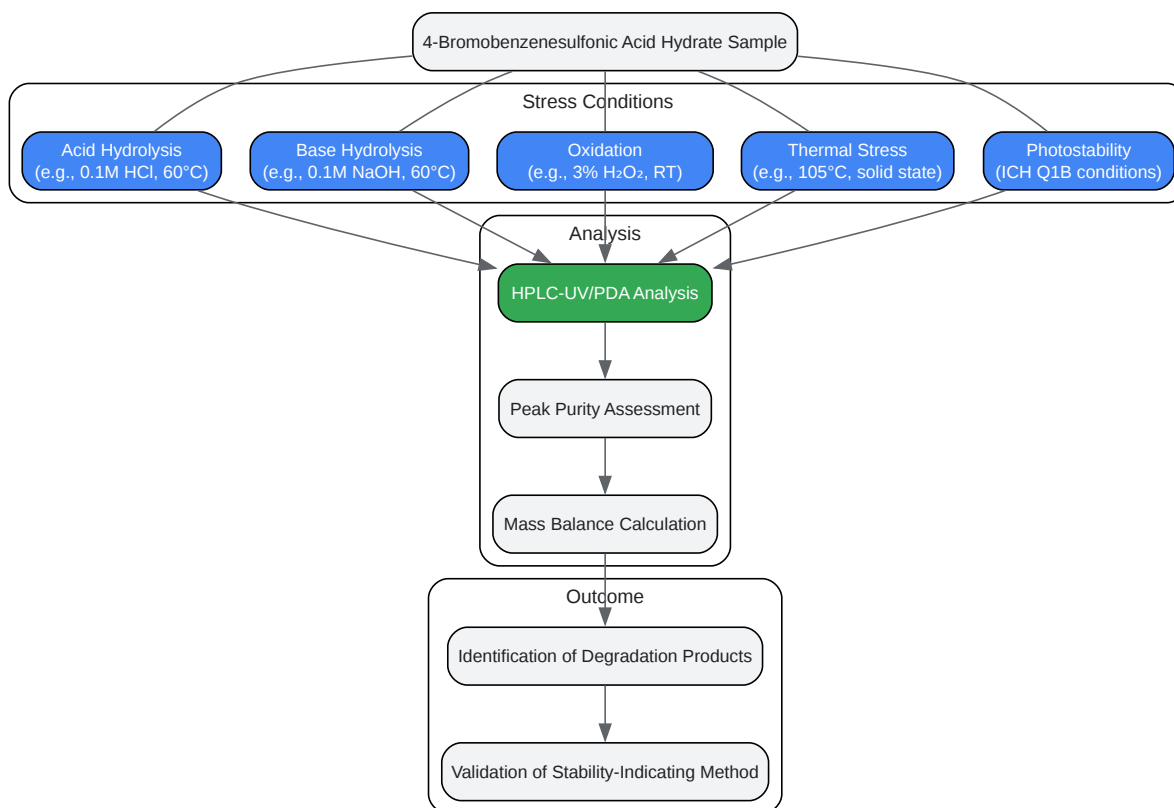
Experimental Protocols for Stability Assessment

While specific stability studies for **4-Bromobenzenesulfonic acid hydrate** are not readily available in the public domain, a robust stability-indicating testing program can be designed based on the International Council for Harmonisation (ICH) guidelines.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to develop and validate a stability-indicating analytical method.

Experimental Workflow for Forced Degradation:



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Caption: Workflow for forced degradation studies and method validation.

Proposed Stability-Indicating HPLC Method

A reversed-phase high-performance liquid chromatography (RP-HPLC) method would be suitable for monitoring the stability of **4-Bromobenzenesulfonic acid hydrate**.

Parameter	Proposed Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Isocratic or gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer at pH 3) and an organic modifier (e.g., acetonitrile or methanol).
Flow Rate	1.0 mL/min
Detection	UV at a suitable wavelength (e.g., 230 nm)
Column Temperature	30 °C

Method Validation: The method should be validated according to ICH guidelines to ensure it is linear, accurate, precise, specific, and robust for the quantification of **4-Bromobenzenesulfonic acid hydrate** in the presence of its degradation products.

Analysis of Hydrate Stability

Thermogravimetric Analysis (TGA) can be employed to determine the water content and to study the thermal stability of the hydrate.

- Protocol: A sample of **4-Bromobenzenesulfonic acid hydrate** is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Expected Outcome: A weight loss corresponding to the water of hydration would be observed at a temperature below the decomposition point of the anhydrous compound.

Long-Term Stability Testing

For comprehensive stability assessment, long-term studies under controlled temperature and humidity conditions are recommended as per ICH Q1A guidelines.

Study Type	Storage Condition	Minimum Duration	Testing Frequency
Long-term	25 °C ± 2 °C / 60% RH ± 5% RH or 30 °C ± 2 °C / 65% RH ± 5% RH	12 months	Every 3 months for the first year, every 6 months for the second year, and annually thereafter.
Intermediate	30 °C ± 2 °C / 65% RH ± 5% RH	6 months	Minimum of 3 time points (e.g., 0, 3, and 6 months).
Accelerated	40 °C ± 2 °C / 75% RH ± 5% RH	6 months	Minimum of 3 time points (e.g., 0, 3, and 6 months).

Conclusion

4-Bromobenzenesulfonic acid hydrate is a stable compound under recommended storage conditions. To ensure its integrity, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials. While specific quantitative stability data is not extensively published, established principles of stability testing for aromatic sulfonic acids and regulatory guidelines provide a robust framework for assessing its stability profile. Forced degradation studies coupled with a validated stability-indicating HPLC method are crucial for identifying potential degradation products and ensuring the quality of the compound over its shelf life.

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